

Penetration of the Blood-Brain Barrier by JHU-75528: A Technical Guide

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Compound of Interest

Compound Name: JHU-75528

Cat. No.: B1251259

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This guide provides an in-depth analysis of the blood-brain barrier (BBB) permeability of **JHU-75528**, a high-affinity radioligand for the cannabinoid receptor type 1 (CB1). Developed for positron emission tomography (PET) imaging, the ability of **JHU-75528** to cross the BBB is a critical characteristic for its function as a neurological imaging agent. This document, intended for researchers, scientists, and drug development professionals, consolidates quantitative data, experimental methodologies, and visual representations of its cerebral uptake and distribution.

Quantitative Analysis of Brain Uptake

The blood-brain barrier permeability of **JHU-75528**, radiolabeled with carbon-11 ([¹¹C]JHU75528 or [¹¹C]OMAR), has been demonstrated in preclinical studies involving mice and baboons. The data underscores the compound's capacity to readily enter the central nervous system and localize in regions with high CB1 receptor density.

Table 1: In Vivo Brain Uptake of [¹¹C]JHU75528 in Mice

| Brain Region | Peak Radioactivity Concentration (% Injected Dose/g tissue) | Time to Peak Concentration (minutes) |
|--------------|---|--------------------------------------|
| Striatum | 6.6 ± 0.7 | 15-20 |
| Hippocampus | High (exact value not specified) | 15-20 |
| Cortex | High (exact value not specified) | 15-20 |
| Cerebellum | High (exact value not specified) | 15-20 |
| Thalamus | Lower than striatum | 15-20 |
| Brain Stem | Lowest | 15-20 |

Data represents mean ± SD for the striatum. All data sourced from studies on mice.[\[1\]](#)

Table 2: Brain-to-Blood Radioactivity Ratio and Metabolite Penetrance in Mice (30 minutes post-injection)

| Compartment | Percentage of Unchanged ^[11C] JHU75528 | Key Finding |
|-------------|--|--|
| Brain | 94% | The parent compound is the predominant form in the brain. [1] |
| Blood | 19% | ^[11C] JHU75528 is metabolized in the periphery. [1] |
| Conclusion | Hydrophilic metabolites of ^[11C] JHU75528 exhibit poor BBB penetration. [1] [2] [3] | |

Table 3: In Vivo Brain Imaging Data for [11C]JHU75528 in Baboons

| Parameter | Brain Region | Value |
|---------------------------|----------------------|-----------|
| Binding Potential (BP) | Putamen | 1.3 - 1.5 |
| Target-to-Nontarget Ratio | Putamen / Brain Stem | 2.5 |

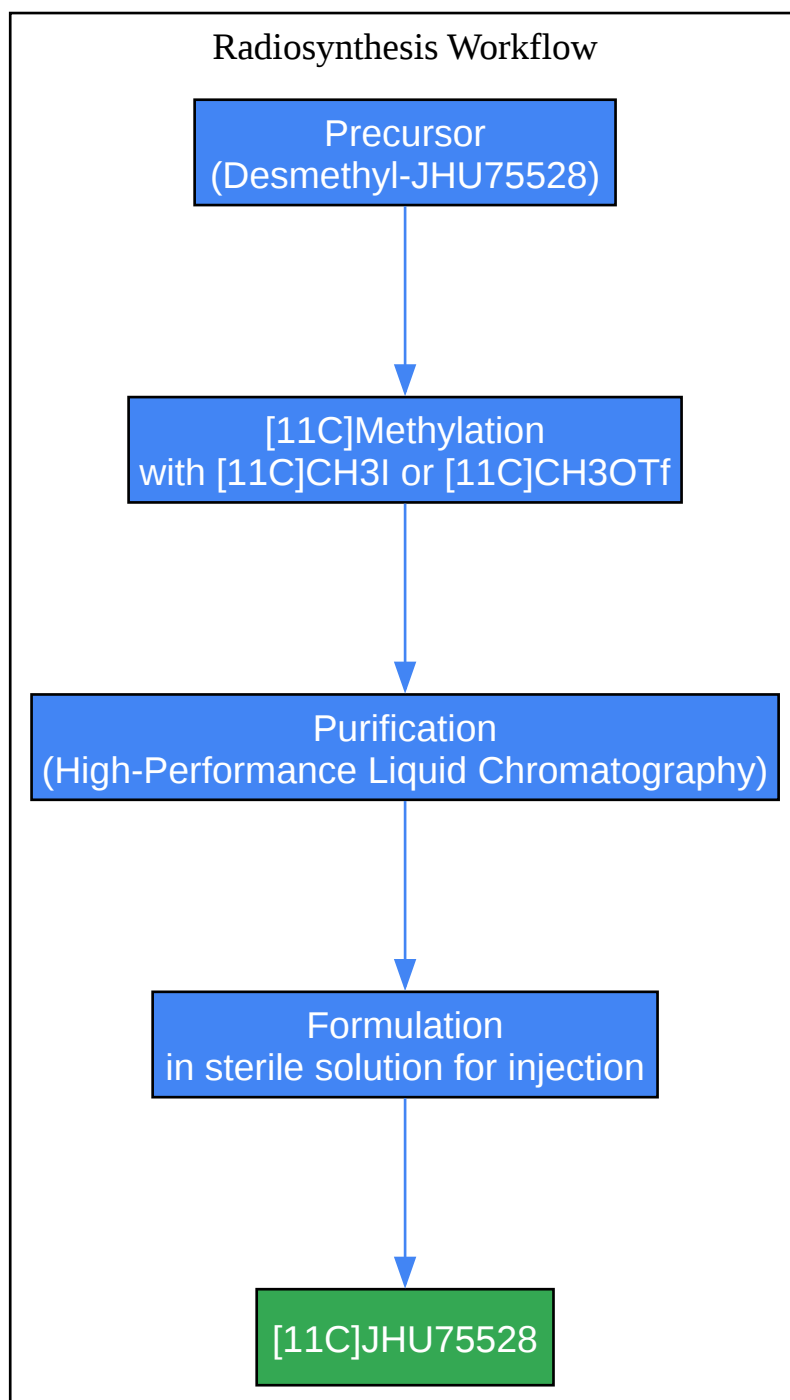
These values indicate high specific binding to CB1 receptors in the brain.[\[1\]](#)[\[4\]](#)

Experimental Protocols

The following sections detail the methodologies employed in the pivotal studies that characterized the BBB permeability of [11C]JHU75528.

Radiosynthesis of [11C]JHU75528

The synthesis of [11C]JHU75528 is crucial for its use as a PET radiotracer.



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Radiosynthesis workflow for [11C]JHU75528.

The radiosynthesis involves the methylation of the desmethyl precursor of JHU75528 using a radiolabeled methylating agent such as [11C]methyl iodide or [11C]methyl triflate. The resulting

[11C]JHU75528 is then purified by high-performance liquid chromatography (HPLC) and formulated in a sterile solution for intravenous administration.[\[1\]](#)

In Vivo Biodistribution Studies in Mice

These studies are fundamental to quantifying the uptake of the radiotracer in various organs, including the brain.

Mouse Biodistribution Protocol

Intravenous injection of
[11C]JHU75528 into mice



Euthanasia at various
time points post-injection



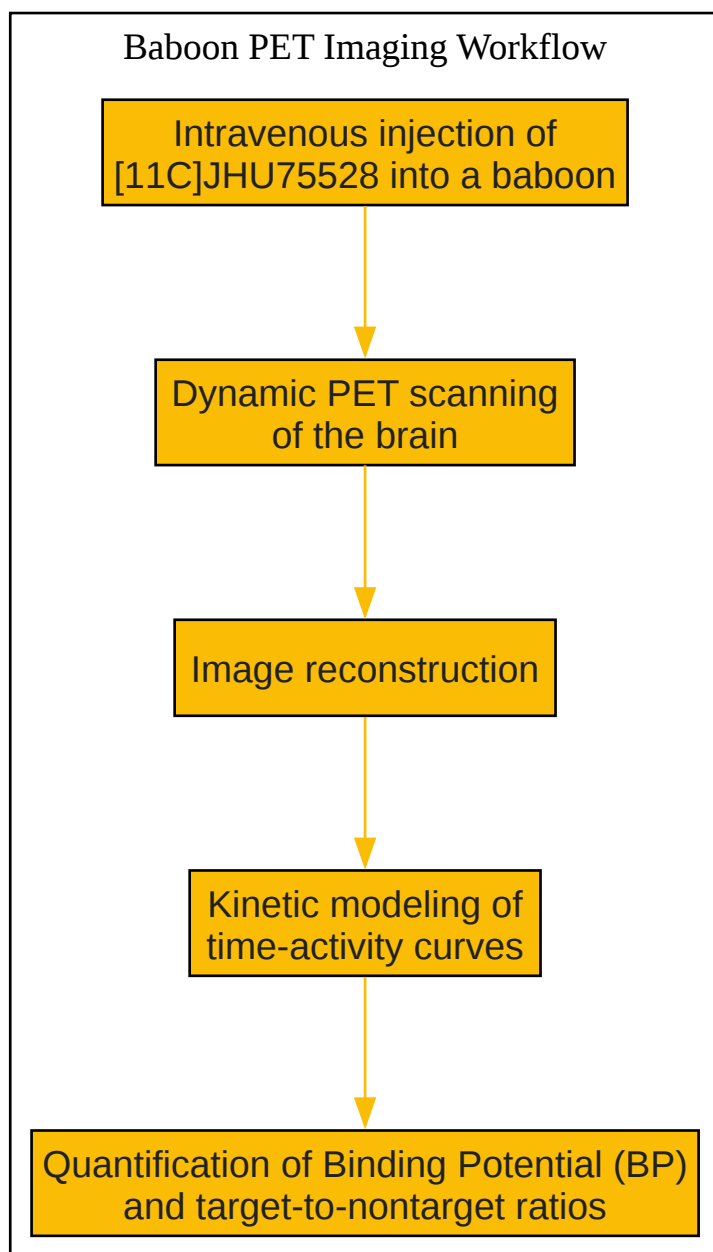
Dissection of brain regions
and other organs

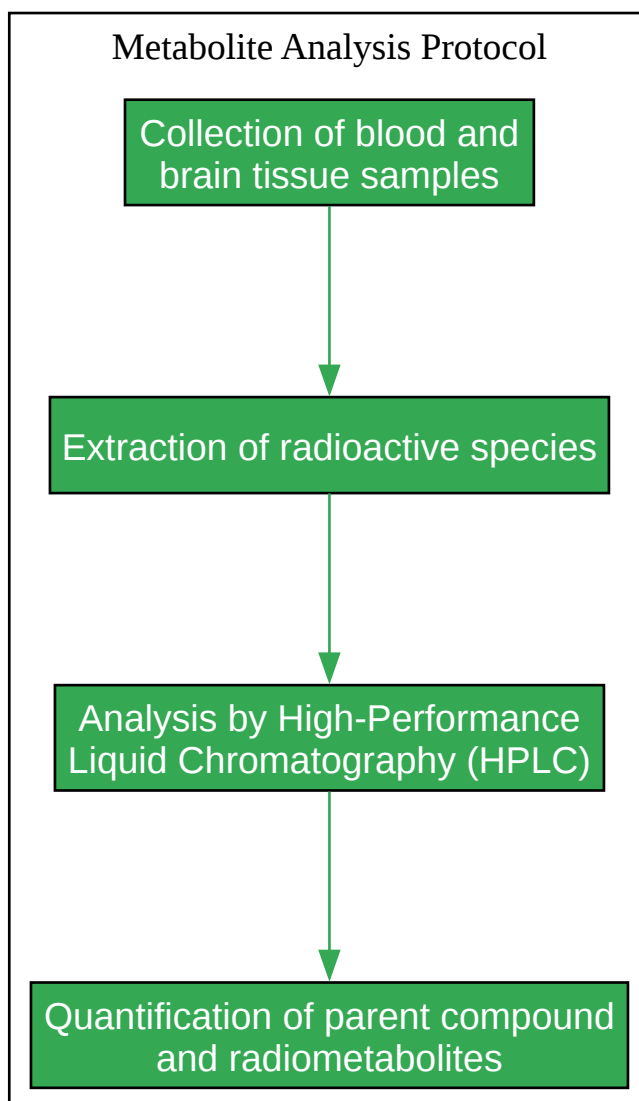


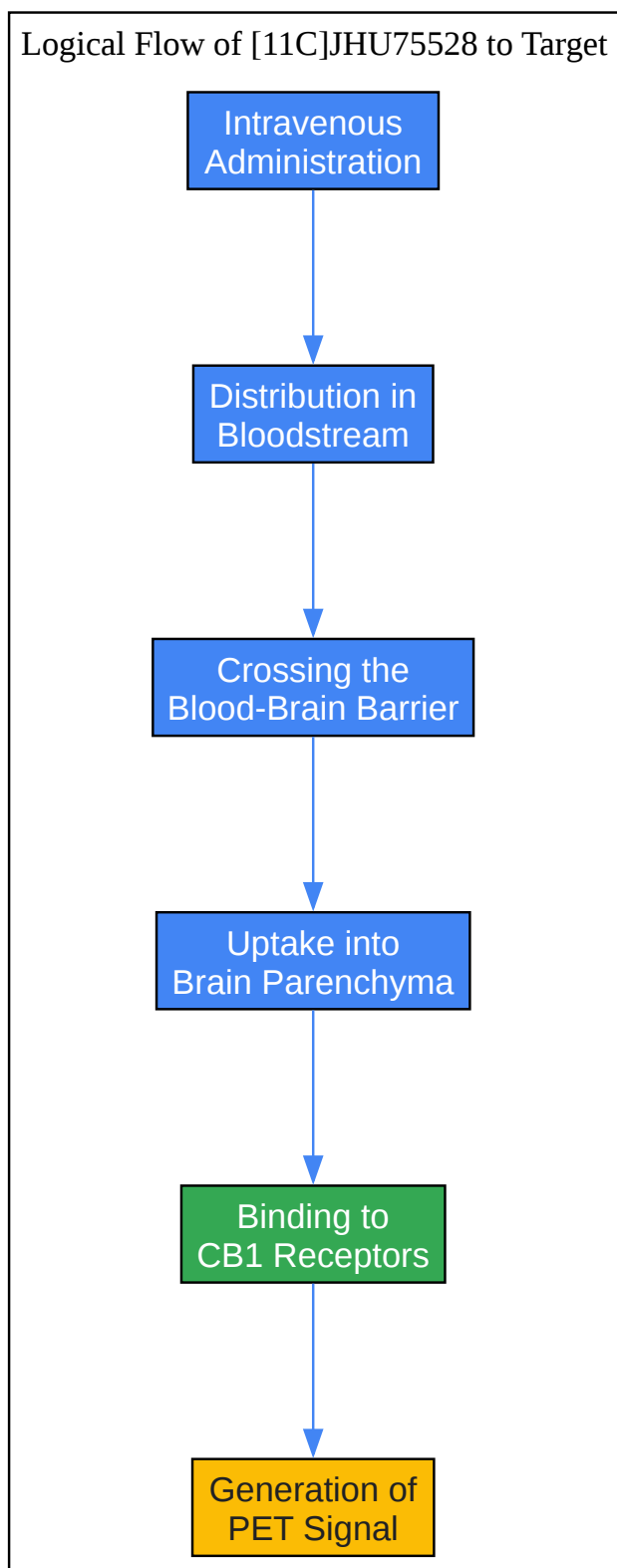
Measurement of radioactivity
in tissues using a gamma counter



Calculation of % Injected Dose
per gram of tissue (%ID/g)







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